

NSC23005 Sodium: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: NSC23005 sodium

Cat. No.: B15562049

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For researchers, scientists, and drug development professionals, **NSC23005 sodium** is a potent and selective small molecule inhibitor of p18INK4C, a member of the INK4 family of cyclin-dependent kinase (CDK) inhibitors. This document provides detailed application notes and protocols for the use of **NSC23005 sodium**, with a focus on its solubility, preparation, and application in hematopoietic stem cell (HSC) research.

NSC23005 sodium has been identified as a significant agent for promoting the ex vivo expansion of both murine and human HSCs, making it a valuable tool in stem cell research and regenerative medicine.^[1] It functions by inhibiting p18INK4C, which in turn activates CDK4 and CDK6, key regulators of the cell cycle, thereby stimulating HSC proliferation without inducing differentiation or promoting the growth of leukemia cells.^{[2][3]}

Physicochemical Properties and Solubility

NSC23005 sodium is a white to off-white solid with a molecular weight of 305.33 g/mol and a molecular formula of $C_{13}H_{16}NNaO_4S$.^{[3][4]} Accurate solubility is crucial for the preparation of stock solutions and experimental reproducibility. The solubility of **NSC23005 sodium** in commonly used laboratory solvents is summarized below. It is important to note that solubility can be influenced by factors such as the purity of the compound, temperature, and the

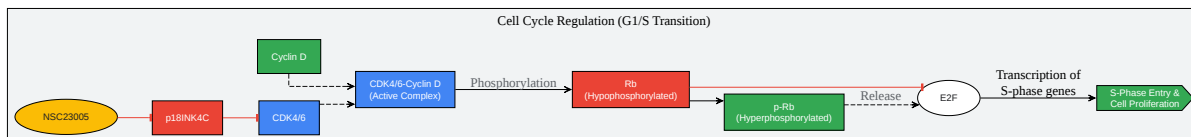
presence of moisture in the solvent. For optimal results, using fresh, high-purity solvents is recommended.

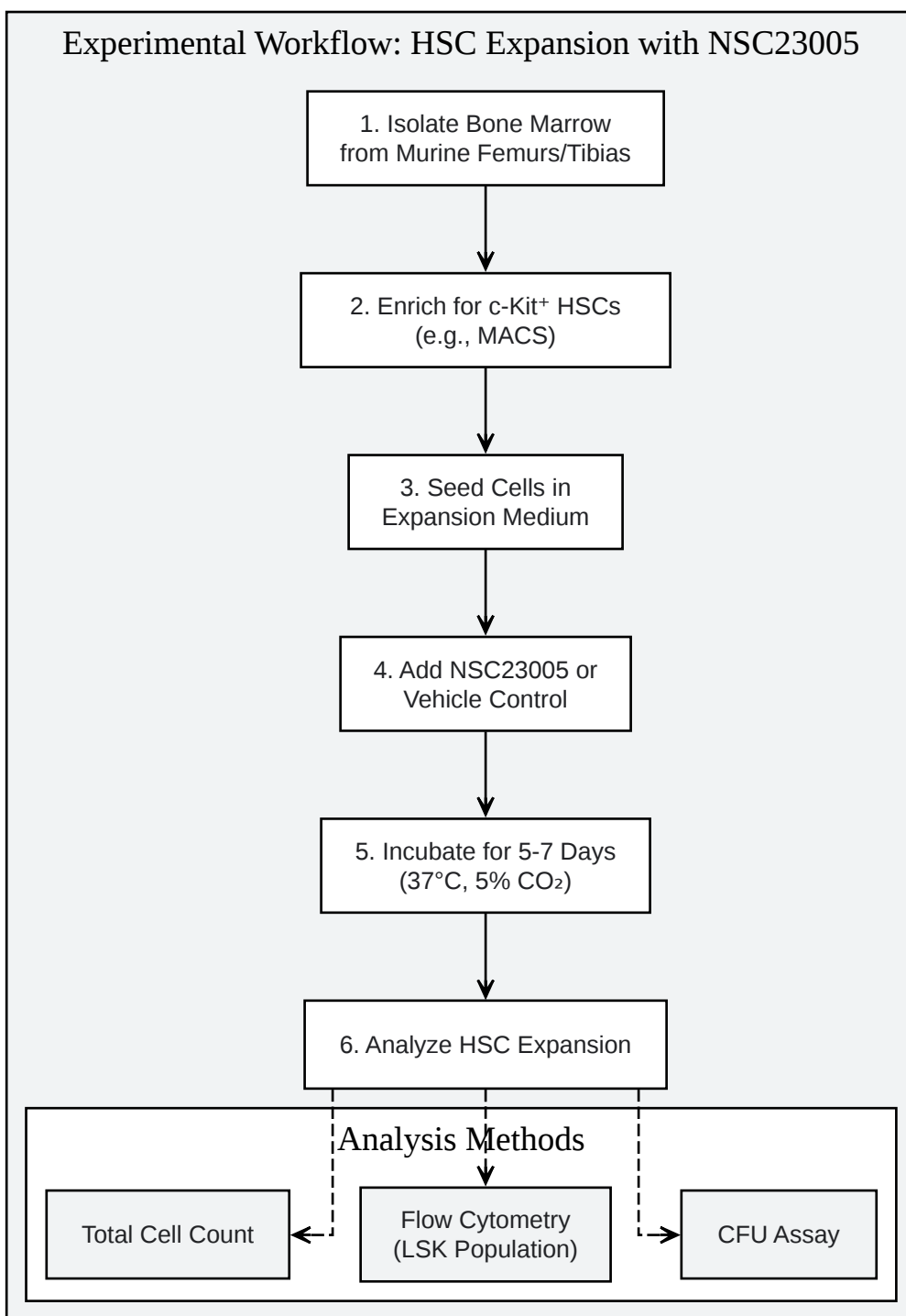
Solvent	Concentration (w/v)	Molar Concentration	Notes
Water	≥ 100 mg/mL[3]	≥ 327.51 mM[3]	
Water	61 mg/mL	~199.78 mM	
DMSO	6.4 mg/mL[3]	20.96 mM[3]	Requires sonication for complete dissolution.[2][3]
DMSO	61 mg/mL	~199.78 mM	
DMSO	Soluble to 100 mM	100 mM	
Ethanol	7 mg/mL	~22.93 mM	

Note: Discrepancies in reported solubility values may exist between different suppliers. It is advisable to consult the certificate of analysis for batch-specific data.

Signaling Pathway

NSC23005 sodium exerts its biological effects by modulating the cell cycle machinery. The p18INK4C protein is a negative regulator of the G1 phase of the cell cycle. It binds to and inhibits the activity of cyclin-dependent kinases 4 and 6 (CDK4/6). This inhibition prevents the formation of active CDK4/6-Cyclin D complexes, which are responsible for phosphorylating and inactivating the Retinoblastoma (Rb) protein. In its hypophosphorylated state, Rb binds to the E2F transcription factor, preventing the expression of genes required for S-phase entry and cell cycle progression. By inhibiting p18INK4C, **NSC23005 sodium** allows for the activation of CDK4/6, subsequent Rb phosphorylation, release of E2F, and entry into the S-phase, leading to cell proliferation.





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- To cite this document: BenchChem. [NSC23005 Sodium: Application Notes and Protocols for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15562049/docs#nsc23005-sodium-application-notes-and-protocols-for-researchers\]](https://www.benchchem.com/product/b15562049/docs#nsc23005-sodium-application-notes-and-protocols-for-researchers)

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